

physicochemical properties of 2-Chloro-5-methyl-4-nitropyridine

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Compound of Interest

Compound Name: 2-Chloro-5-methyl-4-nitropyridine

CAS No.: 97944-45-1

Cat. No.: B1589938

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Title: Technical Whitepaper: Physicochemical Profiling and Synthetic Utility of **2-Chloro-5-methyl-4-nitropyridine**

Executive Summary

2-Chloro-5-methyl-4-nitropyridine (CAS: 97944-45-1) is a highly specialized heterocyclic intermediate critical to the pharmaceutical development pipeline, most notably as a structural precursor in the synthesis of Finerenone, a non-steroidal mineralocorticoid receptor antagonist. As a trisubstituted pyridine, its reactivity is governed by the interplay between the electron-withdrawing nitro group at C4, the inductively withdrawing chlorine at C2, and the electron-donating methyl group at C5. This unique electronic push-pull system makes it a potent electrophile in nucleophilic aromatic substitution (

) reactions, serving as a scaffold for complex drug architectures.

This guide provides a comprehensive technical analysis of its physicochemical properties, synthetic pathways, and handling protocols, designed for researchers requiring high-purity standards and reproducible workflows.

Part 1: Molecular Architecture & Electronic Properties

The reactivity of **2-Chloro-5-methyl-4-nitropyridine** is defined by the synergistic effects of its substituents:

- **C2-Chlorine:** Activated for displacement by the ring nitrogen and the para-nitro group. It is the primary site for reactions with amines, alkoxides, and thiols.
- **C4-Nitro Group:** Provides strong resonance withdrawal, significantly lowering the LUMO energy of the ring and facilitating nucleophilic attack at C2 and C6. It is also susceptible to reduction (to amine) or displacement (denitration) under specific conditions.
- **C5-Methyl Group:** Provides weak inductive donation (+I), modulating the electrophilicity slightly but primarily serving as a steric handle or metabolic block in final drug candidates.

Electronic Distribution Diagram (Conceptual): The electron density is lowest at C2 and C6, making these positions highly electrophilic. The C4 position is also electron-deficient but sterically shielded by the adjacent methyl group.

Part 2: Physicochemical Data Matrix

The following data characterizes high-purity **2-Chloro-5-methyl-4-nitropyridine**. Note that this compound is often handled as its N-oxide derivative (CAS 60323-96-8) due to stability considerations; data for the target free base is presented below.

Property	Value	Test Method/Condition
CAS Number	97944-45-1	Registry
Molecular Formula		-
Molecular Weight	172.57 g/mol	-
Appearance	Light yellow to yellow semi-solid	Visual
Boiling Point	130 °C	@ 22 Torr (Vacuum)
Density	1.406 ± 0.06 g/cm ³	Predicted
pKa	-1.54 ± 0.10	Predicted (Conjugate acid)
LogP	1.85	Predicted
Solubility	DMSO, Methanol, DCM	>10 mg/mL
Storage	2–8 °C, Inert Atmosphere (Ar/N ₂)	Hygroscopic/Light Sensitive

Part 3: Synthetic Reactivity & Mechanisms

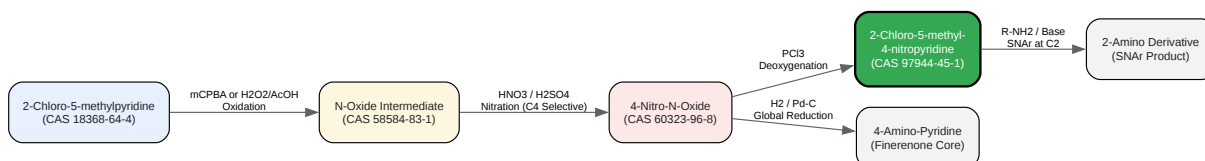
The synthesis of **2-Chloro-5-methyl-4-nitropyridine** is non-trivial due to the difficulty of direct nitration at the C4 position of a pyridine ring. The industrial standard route utilizes N-oxide chemistry to direct the nitro group to the para position (C4) relative to the N-oxide oxygen.

Synthesis Pathway[2]

- Oxidation: 2-Chloro-5-methylpyridine is oxidized to its N-oxide.[1]
- Nitration: The N-oxide activates the C4 position for electrophilic aromatic substitution (), introducing the nitro group.
- Deoxygenation: The N-oxide is removed (using or similar) to yield the target, OR the intermediate is used directly in drug synthesis (e.g., Finerenone production often reduces the N-oxide and Nitro group simultaneously).

Visualization of Synthesis & Reactivity

The following diagram illustrates the synthesis of the target and its primary divergent reactivity pathways.



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Caption: Synthetic genealogy from precursor pyridine to target, highlighting the critical N-oxide intermediate and divergent downstream applications.

Part 4: Experimental Protocols

Note: The following protocols are adapted from standard pyridine chemistry and patent literature regarding Finerenone intermediates.

Protocol A: Synthesis of 2-Chloro-5-methyl-4-nitropyridine N-oxide (Key Precursor)

This step is often more stable and higher yielding than the final deoxygenation.

- Reagents: 2-Chloro-5-methylpyridine N-oxide (1.0 eq), Fuming (3.0 eq), Conc. (solvent).
- Procedure:
 - Cool

to 0°C. Slowly add the N-oxide substrate.

- Dropwise add fuming nitric acid, maintaining internal temp <10°C.
 - Heat to 90–100°C for 2–4 hours. Monitor by TLC/LCMS (Shift in retention time due to).
 - Quench: Pour onto crushed ice. The product typically precipitates as a yellow solid.
 - Purification: Filter, wash with cold water, and recrystallize from Ethanol/Water.
- Yield: Typically 60–80%.

Protocol B: Deoxygenation to Target (CAS 97944-45-1)

To obtain the specific CAS 97944-45-1 from the N-oxide.

- Reagents: 4-Nitro-N-oxide intermediate (1.0 eq),
(1.5 eq), Chloroform (
).
- Procedure:
 - Dissolve the N-oxide in anhydrous
under Nitrogen.
 - Add
dropwise at room temperature (Exothermic!).
 - Reflux for 1–2 hours.
 - Quench: Cool to 0°C, slowly add saturated
to neutralize.
 - Extraction: Extract with DCM, dry over

, and concentrate.

- Note: The product may be a low-melting solid; distillation under high vacuum (22 Torr) may be required for high purity.

Part 5: Handling, Stability & Safety

Safety Profile (GHS Classification):

- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Storage & Stability:

- Thermal Instability: Nitro compounds, especially on pyridine rings, can be shock-sensitive or prone to runaway decomposition at high temperatures. Do not distill at atmospheric pressure.
- Hygroscopic: Store under inert gas (Argon) to prevent hydrolysis of the C2-Chloro bond over long periods.
- Light Sensitivity: Protect from light to prevent photo-degradation.

References

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